

# The Occurrence of Mycosporine-2-glycine in Nature: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mycosporine-2-glycine

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**Mycosporine-2-glycine** (M2G) is a crucial member of the mycosporine-like amino acid (MAA) family, a group of water-soluble, UV-absorbing compounds.[1][2] These molecules are of significant interest to researchers in drug development and materials science due to their potent photoprotective and antioxidant properties.[2][3][4][5] This technical guide provides an in-depth overview of the natural sources of M2G, presenting quantitative data, detailed experimental protocols for its extraction and analysis, and a visualization of its biosynthetic pathway.

## Natural Sources and Concentrations

M2G is predominantly found in marine and freshwater organisms that are regularly exposed to high levels of solar radiation.[6][7] Its primary producers are cyanobacteria and microalgae, from which it can be sequestered by various marine invertebrates.[1][2] The concentration of M2G in these organisms can vary significantly based on environmental factors such as UV exposure and salinity.[8]

While a comprehensive comparative analysis of M2G content across a wide range of species is still an active area of research, existing studies have identified several key natural sources. The unicellular cyanobacterium *Euhalothece* sp., isolated from a hypersaline environment, has been reported to contain high concentrations of M2G.[1] It has also been identified in the spawn of the sea hare *Aplysia dactylomela*, the green sea urchin *Strongylocentrotus droebachiensis*, and the centric diatom *Corethron criophilum*. [1]

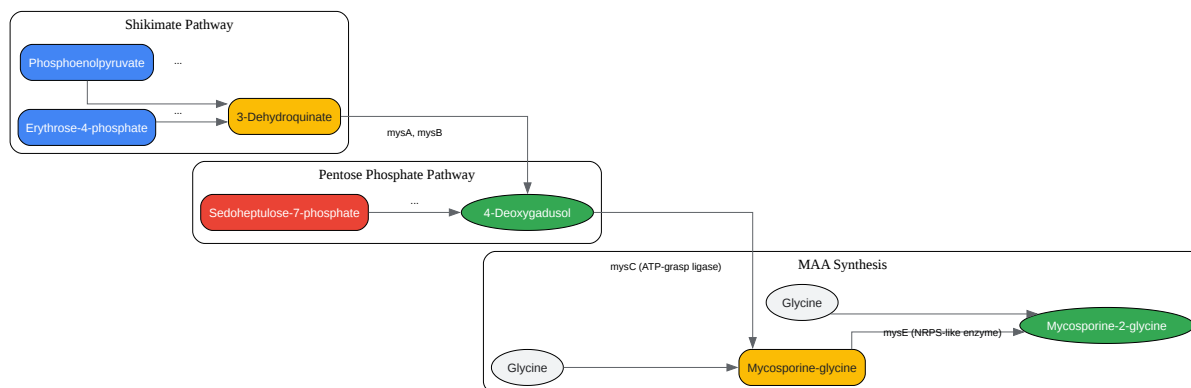
For researchers looking to isolate M2G, focusing on organisms from high-UV environments is a promising strategy. The following table summarizes organisms reported to contain M2G, though quantitative data remains sparse in the literature.

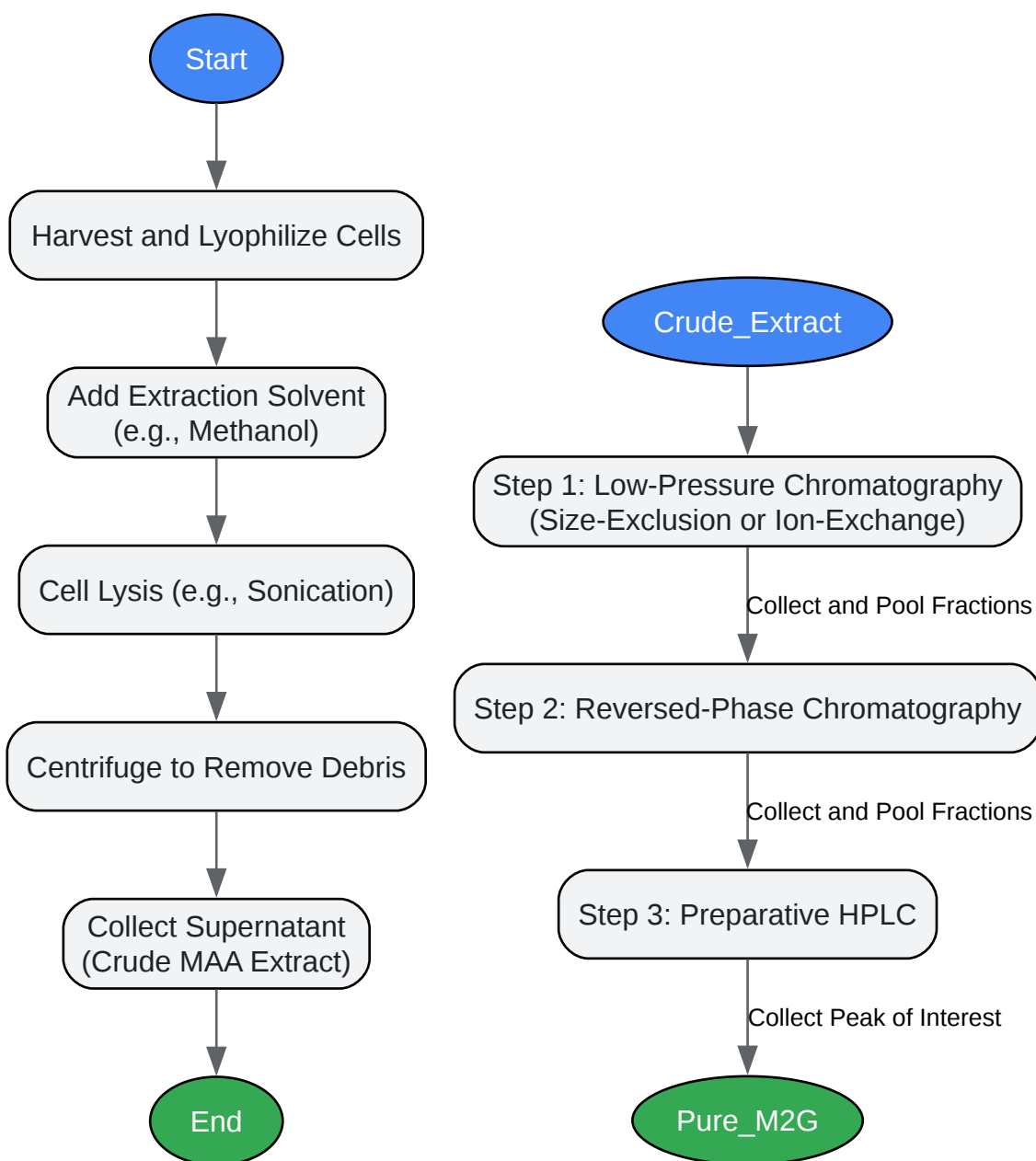
Organism Type	Species	Environment	Reference
Cyanobacterium	Euhalothece sp.	Hypersaline saltern pond	[1]
Mollusc	Aplysia dactylomela (spawn)	Marine	[1]
Echinoderm	Strongylocentrotus droebachiensis (ovaries and larvae)	Marine	[1]
Diatom	Corethron criophilum	Marine	[1]
Holothurian	(Coral reef holothuroids)	Marine	[2]
Sea Anemone	Anthopleura elegantissima	Marine	[2]

## Biosynthesis of Mycosporine-2-glycine

The biosynthesis of M2G, like other MAAs, originates from intermediates of primary metabolic pathways. The core cyclohexenone ring structure, 4-deoxygadusol (4-DG), can be synthesized via two main routes: the shikimate pathway and the pentose phosphate pathway.[7][9] In cyanobacteria, the shikimate pathway is considered the predominant route for MAA biosynthesis in response to UV radiation.[8]

From 4-DG, the synthesis of mycosporine-glycine occurs through the addition of a glycine molecule.[7][10][11] A subsequent addition of a second glycine residue to the mycosporine-glycine intermediate, catalyzed by a non-ribosomal peptide synthetase (NRPS)-like enzyme, results in the formation of **Mycosporine-2-glycine**. [10]





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- To cite this document: BenchChem. [The Occurrence of Mycosporine-2-glycine in Nature: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260214#natural-sources-of-mycosporine-2-glycine]

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